

(-)-Quinate Accumulation: A Key Component of Plant Environmental Stress Response

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Compound of Interest

Compound Name: (-)-Quinate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

(-)-Quinate, a cyclic polyol and a key intermediate in the shikimate pathway, has emerged as a significant metabolite in plant responses to a variety of environmental stressors. Its accumulation is increasingly recognized as a marker of stress and a potential contributor to plant defense mechanisms. This technical guide provides a comprehensive overview of **(-)-quinate** accumulation under different environmental challenges, detailing the underlying signaling pathways and providing experimental protocols for its quantification and the analysis of related enzymatic activities.

Quantitative Analysis of (-)-Quinate Accumulation

The accumulation of **(-)-quinate** is a conserved response across different plant species when subjected to environmental stress. The following tables summarize the quantitative changes in **(-)-quinate** levels observed under various stress conditions.

Table 1: **(-)-Quinate** Accumulation in Response to Drought Stress

Plant Species	Tissue	Stress Severity	Fold Change in (-)-Quinate	Reference
Chenopodium quinoa	Leaves	Moderate Drought	1.7-fold decrease in pyruvic acid, a related organic acid[1]	[1]
Triticum aestivum (Wheat)	Leaves	Moderate Drought	2.2-fold decrease in pyruvic acid in drought-sensitive cultivar[1]	[1]
Triticum aestivum (Wheat)	Leaves	Moderate Drought	1.7-fold decrease in pyruvic acid in drought-tolerant cultivar[1]	[1]

Table 2: **(-)-Quinate** Accumulation in Response to Salinity Stress

Plant Species	Tissue	NaCl Concentration	(-)-Quinate Concentration (µg/g DW)	Reference
Rice (Oryza sativa)	Seedlings	Moderate Salinity	General increase in phenolic compounds observed[2]	[2]
Canola (Brassica napus)	Green parts	150 mM	General decrease in fresh weight observed[3][4]	[3][4]

Table 3: **(-)-Quinate** Accumulation in Response to Pathogen Attack

Plant Species	Pathogen	Tissue	Observation	Reference
General	Pathogen-Associated Molecular Patterns (PAMPs)	-	PAMPs trigger the plant's innate immune system, leading to the production of defense compounds.[5][6][7][8][9]	[5][6][7][8][9]
Lonicerae Japonicae Flos	Pseudomonas aeruginosa	-	Quinic acid identified as an active ingredient with antibiofilm activity.[10]	[10]

Table 4: (-)-Quinate Accumulation in Response to Nutrient Deficiency

Plant Species	Nutrient Deficiency	Tissue	Observation
General	Nitrogen, Phosphorus, Potassium, etc.	Leaves	Stunted growth and chlorosis are common symptoms.

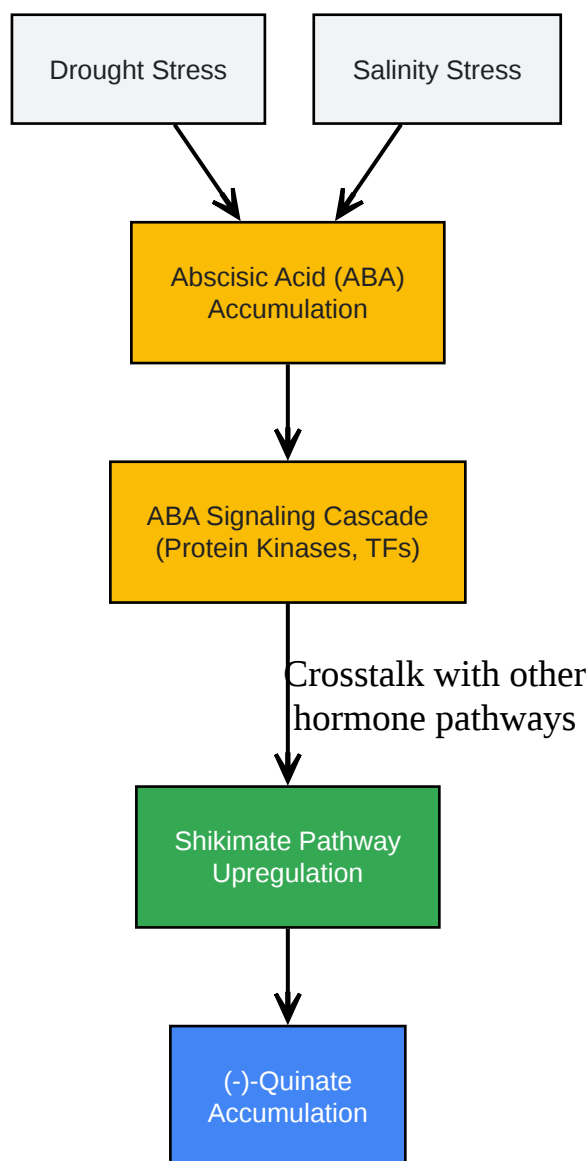
Signaling Pathways Leading to (-)-Quinate Accumulation

Environmental stresses trigger complex signaling cascades that lead to the reprogramming of plant metabolism, including the shikimate pathway and the subsequent accumulation of (-)-quinate.

Abiotic Stress Signaling

Drought and salinity stress are primarily perceived as osmotic and ionic stress, respectively. This leads to the production of the phytohormone abscisic acid (ABA), a central regulator of abiotic stress responses.[11][12][13][14][15] ABA signaling pathways, involving protein kinases

and transcription factors, are known to crosstalk with other hormone signaling pathways, including those of jasmonic acid and salicylic acid.[11][12][16][17][18] While the precise molecular link to the shikimate pathway is still under investigation, it is evident that these signaling networks converge to regulate the expression of genes encoding enzymes of the shikimate pathway, leading to an increased carbon flux towards the synthesis of aromatic amino acids and other secondary metabolites, including **(-)-quinate**. [19]

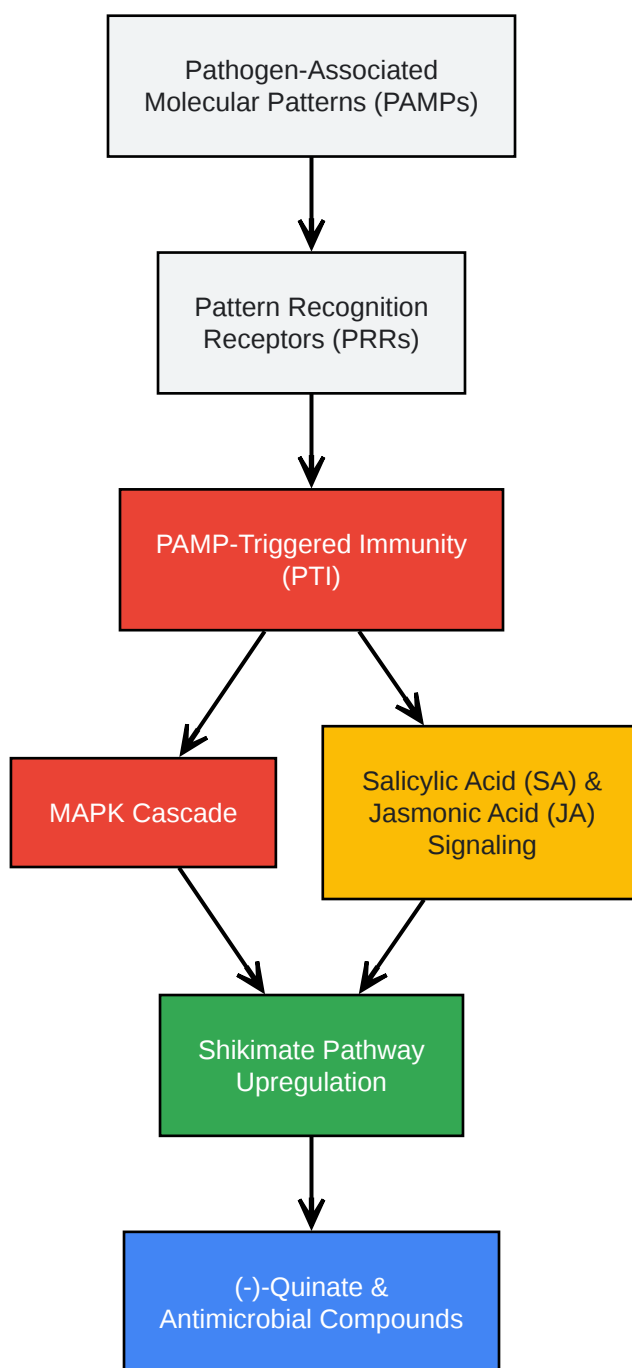


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Abiotic stress signaling leading to **(-)-quinic acid** accumulation.

Biotic Stress Signaling

Pathogen attack is recognized by the plant through pathogen-associated molecular patterns (PAMPs), which are conserved molecules on the surface of microbes.[5][6][7][8][9] PAMP recognition triggers PAMP-triggered immunity (PTI), a basal defense response that involves the production of reactive oxygen species (ROS), activation of mitogen-activated protein kinase (MAPK) cascades, and the synthesis of defense-related hormones like salicylic acid (SA) and jasmonic acid (JA).[5] These signaling pathways activate downstream transcription factors that upregulate the expression of genes in the shikimate pathway, leading to the production of antimicrobial compounds, including **(-)-quinic acid** and its derivatives.



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Biotic stress signaling leading to **(-)-quinate** accumulation.

Experimental Protocols

Quantification of (-)-Quinate by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol describes the extraction, derivatization, and quantification of **(-)-quinic acid** from plant tissues.

Workflow Diagram:



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Workflow for GC-MS analysis of **(-)-quinic acid**.

Materials:

- Lyophilized plant tissue
- 80% (v/v) Methanol
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Pyridine
- Internal standard (e.g., sorbitol)
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

Procedure:

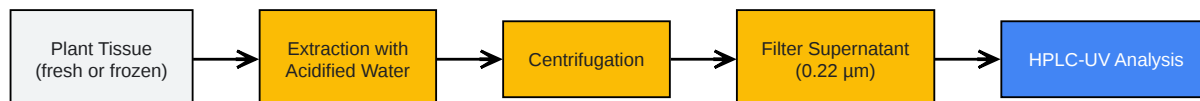
- Extraction:
 - Weigh 10-20 mg of lyophilized plant tissue into a 2 mL microcentrifuge tube.
 - Add 1 mL of 80% methanol and the internal standard.
 - Homogenize the sample using a bead beater for 5 minutes.
 - Centrifuge at 14,000 rpm for 10 minutes.

- Sample Preparation:
 - Transfer 100 μ L of the supernatant to a new 1.5 mL microcentrifuge tube.
 - Evaporate the solvent to dryness under a stream of nitrogen gas.
- Derivatization (Silylation):[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)
 - To the dried extract, add 50 μ L of pyridine and 50 μ L of BSTFA with 1% TMCS.
 - Incubate at 70°C for 30 minutes.
- GC-MS Analysis:
 - Inject 1 μ L of the derivatized sample into the GC-MS.
 - GC Conditions (example):
 - Inlet temperature: 250°C
 - Oven program: 70°C for 1 min, then ramp to 325°C at 10°C/min, hold for 5 min.
 - Carrier gas: Helium at a constant flow rate of 1 mL/min.
 - MS Conditions (example):
 - Ion source temperature: 230°C
 - Quadrupole temperature: 150°C
 - Scan range: m/z 50-600.
- Quantification:
 - Identify the peak corresponding to the silylated **(-)-quinate** based on its retention time and mass spectrum.
 - Quantify the amount of **(-)-quinate** by comparing its peak area to that of the internal standard and a standard curve prepared with pure (-)-quinic acid.

Quantification of (-)-Quinate by High-Performance Liquid Chromatography (HPLC)

This protocol provides a method for the quantification of underivatized **(-)-quinic acid**.

Workflow Diagram:



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Workflow for HPLC analysis of **(-)-quinic acid**.

Materials:

- Fresh or frozen plant tissue
- 0.1% (v/v) Formic acid in water
- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μm)[24][25]

Procedure:

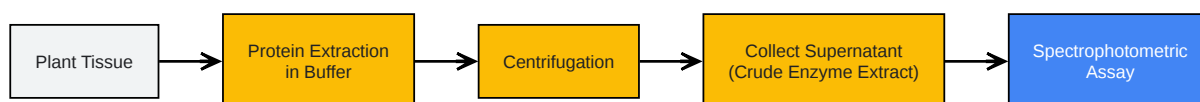
- Extraction:
 - Homogenize 100 mg of plant tissue in 1 mL of 0.1% formic acid.
 - Sonicate for 15 minutes.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Sample Preparation:
 - Filter the supernatant through a 0.22 μm syringe filter into an HPLC vial.

- HPLC Analysis:[17][24]
 - Inject 10-20 μ L of the filtered extract onto the HPLC system.
 - Mobile Phase (example): Isocratic elution with 0.1% formic acid in water.
 - Flow Rate: 0.8 mL/min.[17]
 - Column Temperature: 30°C.
 - Detection: UV at 210 nm.
- Quantification:
 - Identify the **(-)-quinic** peak based on its retention time compared to a pure standard.
 - Quantify using a standard curve prepared with known concentrations of (-)-quinic acid.

Shikimate Dehydrogenase (SDH) and Quinate Dehydrogenase (QDH) Activity Assays

This spectrophotometric assay measures the activity of SDH and QDH by monitoring the reduction of NADP^+ to NADPH.[16][18][26][27][28]

Workflow Diagram:



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Workflow for SDH/QDH enzyme activity assay.

Materials:

- Fresh or frozen plant tissue

- Extraction buffer (e.g., 100 mM Tris-HCl, pH 8.5, 10 mM β -mercaptoethanol, 1 mM EDTA, 10% glycerol)
- Assay buffer (100 mM Tris-HCl, pH 9.0)
- Shikimic acid (for SDH assay) or Quinic acid (for QDH assay)
- NADP⁺
- Spectrophotometer capable of measuring absorbance at 340 nm

Procedure:

- Enzyme Extraction:
 - Homogenize 100 mg of plant tissue in 1 mL of ice-cold extraction buffer.
 - Centrifuge at 14,000 rpm for 20 minutes at 4°C.
 - Collect the supernatant containing the crude enzyme extract.
- Enzyme Assay:[\[29\]](#)[\[30\]](#)
 - In a 1 mL cuvette, prepare the reaction mixture containing:
 - 800 μ L Assay buffer
 - 100 μ L NADP⁺ (10 mM)
 - 50 μ L Crude enzyme extract
 - Incubate at 30°C for 5 minutes to equilibrate.
 - Initiate the reaction by adding 50 μ L of either shikimic acid (100 mM for SDH) or quinic acid (100 mM for QDH).
 - Immediately monitor the increase in absorbance at 340 nm for 5-10 minutes.
- Calculation of Enzyme Activity:

- Calculate the rate of NADPH formation using the molar extinction coefficient of NADPH ($6.22 \text{ mM}^{-1} \text{ cm}^{-1}$).
- One unit of enzyme activity is defined as the amount of enzyme that catalyzes the formation of $1 \text{ }\mu\text{mol}$ of NADPH per minute under the assay conditions. Express the activity as units per milligram of protein.

Conclusion

The accumulation of **(-)-quinate** is a multifaceted response to a wide range of environmental stresses in plants. Understanding the quantitative dynamics of its accumulation and the intricate signaling networks that govern its synthesis is crucial for developing strategies to enhance crop resilience and for the discovery of novel bioactive compounds. The experimental protocols provided in this guide offer a robust framework for researchers to investigate the role of **(-)-quinate** in plant stress physiology and to explore its potential applications in agriculture and medicine.

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